

(S)-ZINC-3573 quality control and purity assessment

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Compound of Interest

Compound Name: (S)-ZINC-3573

Cat. No.: B10814342

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This guide provides researchers, scientists, and drug development professionals with essential information for the quality control (QC) and purity assessment of **(S)-ZINC-3573**.

Section 1: Compound Information and Handling FAQs

This section covers fundamental information about **(S)-ZINC-3573**, including its identity, storage, and handling.

Q1: What is **(S)-ZINC-3573** and what is its primary application?

(S)-ZINC-3573 is the inactive enantiomer of (R)-ZINC-3573.^[1] Its primary use in research is as a negative control probe alongside its active counterpart, (R)-ZINC-3573, which is a selective agonist for the Mas-related G protein-coupled receptor X2 (MRGPRX2).^{[2][3][4]} Using this enantiomeric pair allows researchers to differentiate specific receptor-mediated effects from non-specific activities in experiments.^{[1][4]} **(S)-ZINC-3573** shows no significant activity at the MRGPRX2 receptor at concentrations below 100 μ M.^{[1][3]}

Q2: What are the key chemical properties of **(S)-ZINC-3573**?

Summarized below are the essential chemical identifiers and properties for **(S)-ZINC-3573**.

| Property | Value | Reference |
|----------------------|------------------------------------------------|-----------|
| Molecular Formula | C ₁₈ H ₂₁ N ₅ | [2] |
| Molecular Weight | 307.39 g/mol | [2] |
| CAS Number | 2095596-11-3 | [2] |
| Appearance | White to beige powder | [2] |
| Purity Specification | ≥98% (by HPLC) | [2][3] |

Q3: How should **(S)-ZINC-3573** be stored?

Proper storage is critical to maintain the compound's integrity. Storage conditions can vary slightly by supplier, but general guidelines are provided below.

| Condition | Duration | Recommendation |
|---------------------|-----------------|------------------------------------------|
| Powder (Long-term) | Months to years | Store at -20°C, protected from light.[4] |
| Powder (Short-term) | Days to weeks | Store at 2-8°C.[2][4] |
| Stock Solution | Up to 6 months | Store in a suitable solvent at -80°C.[1] |
| Stock Solution | Up to 1 month | Store in a suitable solvent at -20°C.[1] |

Q4: What are the recommended solvents for preparing stock solutions?

(S)-ZINC-3573 has specific solubility characteristics.

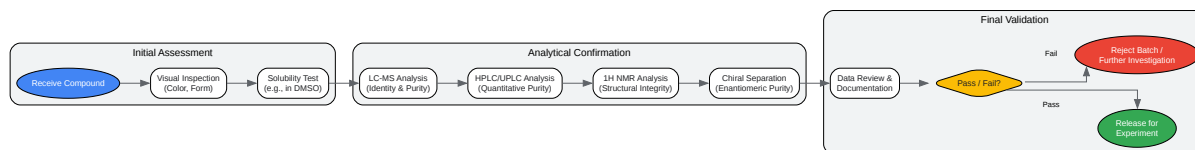
- DMSO: Soluble at approximately 5 mg/mL, though gentle warming may be required to achieve a clear solution.[2]
- Aqueous Buffers: The compound is generally poorly soluble in aqueous solutions. For cell-based assays, it is common to first dissolve the compound in DMSO at a high concentration

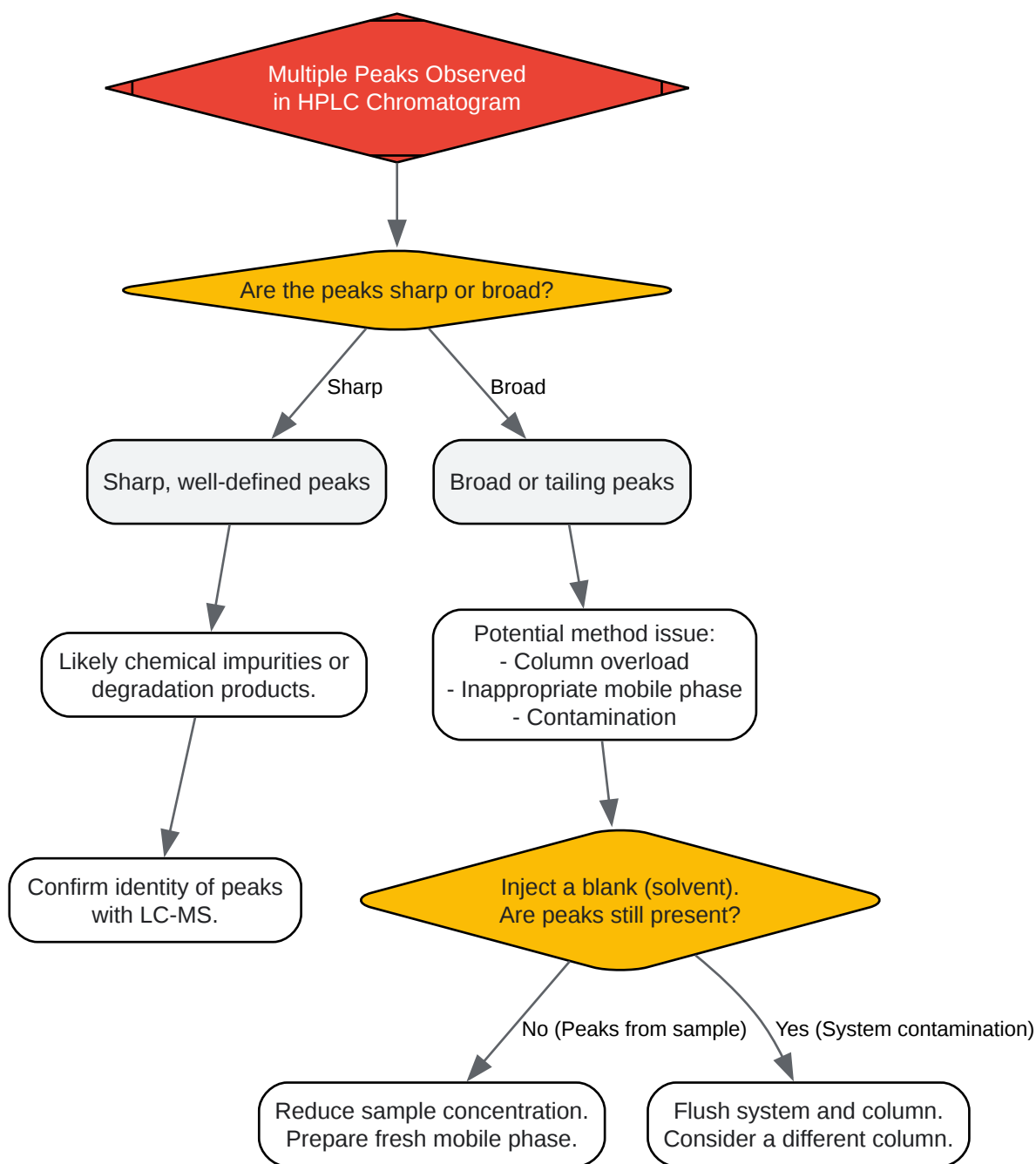
and then perform serial dilutions in the appropriate aqueous media. Ensure the final DMSO concentration is low enough to not affect the experimental system (typically <0.5%).

Section 2: Quality Control Workflow and Methodologies

A systematic approach to QC ensures the reliability of experimental results. This section outlines a standard workflow and detailed protocols for key analytical techniques.

The following diagram illustrates a typical workflow for the quality assessment of a newly received or synthesized batch of **(S)-ZINC-3573**.





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